

UBP714 Application in Cultured Neuron Experiments: Application Notes and Protocols

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Compound of Interest

Compound Name:	UBP714
CAS No.:	773109-55-0
Cat. No.:	B611538

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Introduction

UBP714 is a coumarin derivative that acts as a positive allosteric modulator (PAM) of N-methyl-D-aspartate receptors (NMDARs), with a preference for those containing GluN2A and GluN2B subunits.[1][2] As a PAM, **UBP714** enhances the function of NMDARs in the presence of their agonists, glutamate and glycine.[3] This property makes **UBP714** a valuable pharmacological tool for investigating the role of GluN2A and GluN2B-containing NMDARs in synaptic plasticity and neuronal function. In hippocampal slice preparations, **UBP714** has been demonstrated to potentiate sub-maximal long-term potentiation (LTP) and reduce long-term depression (LD).[1][4] These application notes provide detailed protocols for the use of **UBP714** in cultured neuron experiments to study its effects on NMDAR-mediated signaling and synaptic plasticity.

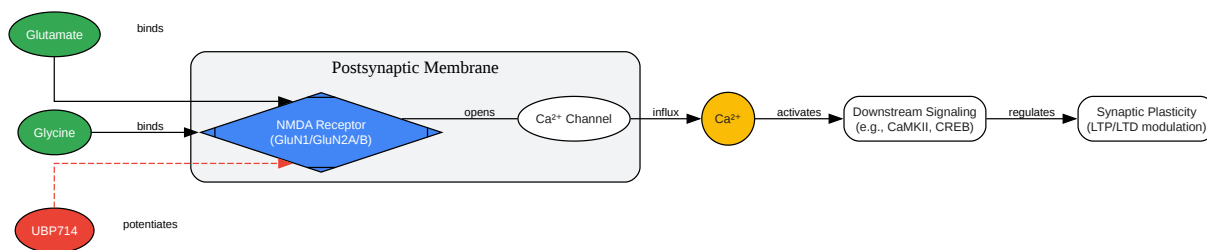
Data Presentation

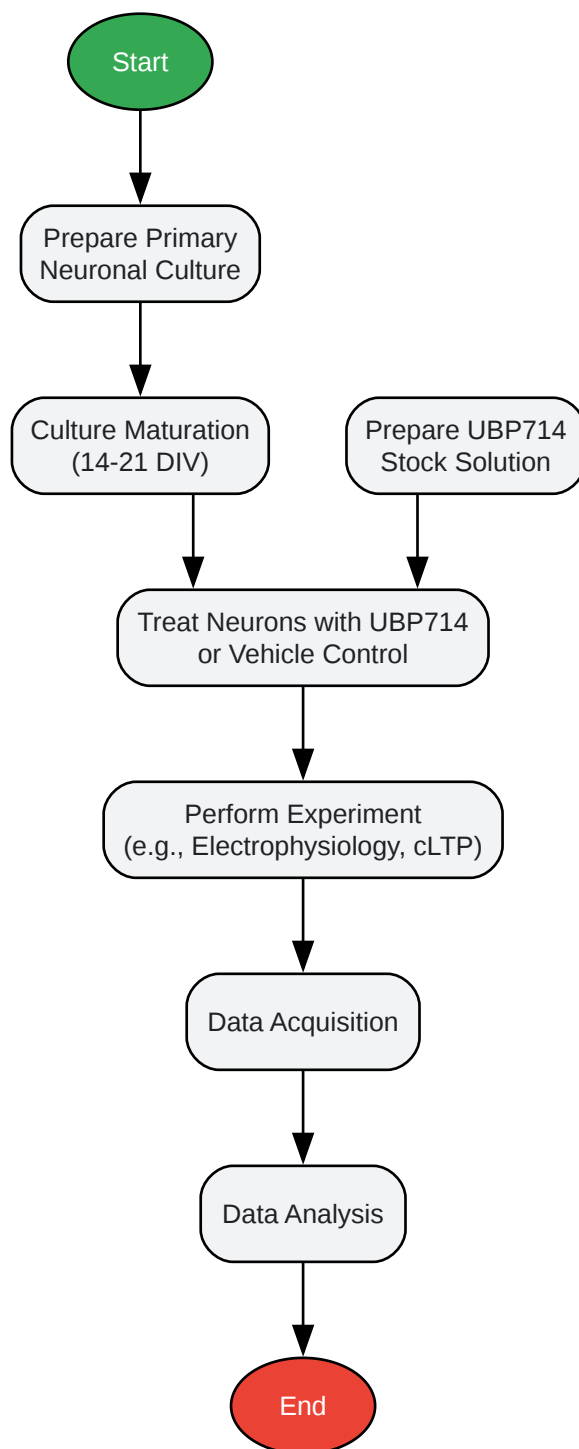
The following table summarizes the observed effects of **UBP714** on synaptic plasticity in rodent hippocampal slices, which can be extrapolated for designing experiments in cultured hippocampal neurons.

Parameter	Experimental Condition	UBP714 Concentration	Observed Effect	Reference
Long-Term Potentiation (LTP)	Sub-maximal LTP induction protocol	Not specified, but used as a tool to investigate plasticity	Potentiation of LTP	[1]
Long-Term Depression (LTD)	LTD induction protocol	Not specified, but used as a tool to investigate plasticity	Reduction of LTD	[1]
NMDAR Subunit Specificity	Electrophysiological recordings	Not specified, but characterized as a preferring PAM	Preferential potentiation of GluN2A/2B-containing NMDARs	[1][2]

Signaling Pathway

The following diagram illustrates the signaling pathway modulated by **UBP714**. As a positive allosteric modulator, **UBP714** binds to a site on the NMDA receptor distinct from the agonist binding sites for glutamate and glycine. This binding enhances the receptor's response to agonist binding, leading to increased calcium influx and downstream signaling cascades involved in synaptic plasticity.





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- 4. [논문]Differential regulation of STP, LTP and LTD by structurally diverse NMDA receptor subunit-specific positive allosteric modulators [scienceon.kisti.re.kr]
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